

"Neopentyl glycol dioleate CAS number 42222-50-4 properties"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Neopentyl glycol dioleate

Cat. No.: B1596304

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An In-Depth Technical Guide to **Neopentyl Glycol Dioleate** (CAS No. 42222-50-4)

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **Neopentyl Glycol Dioleate** (NPGDO). It delves into the core physicochemical properties, synthesis methodologies, analytical characterization, and diverse applications of this versatile diester.

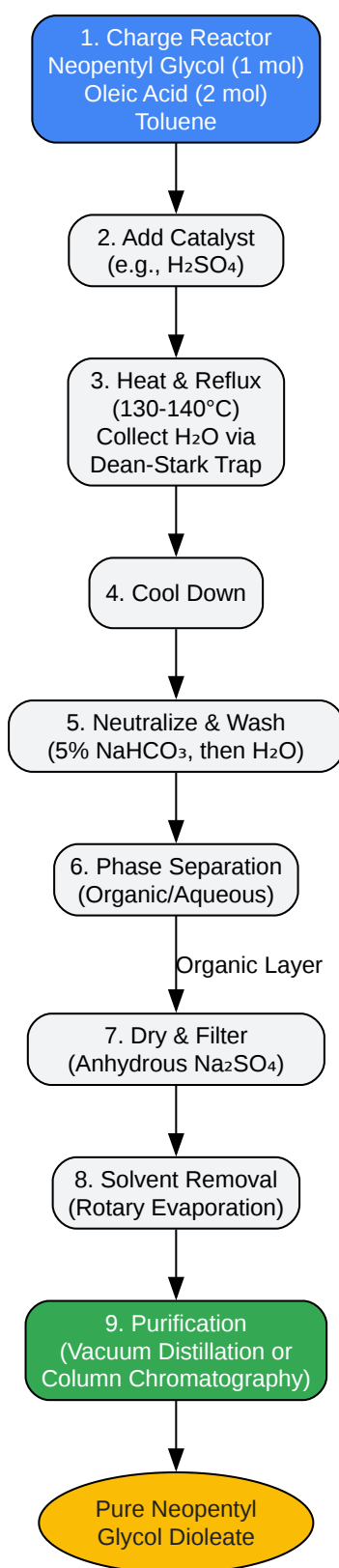
Introduction and Chemical Identity

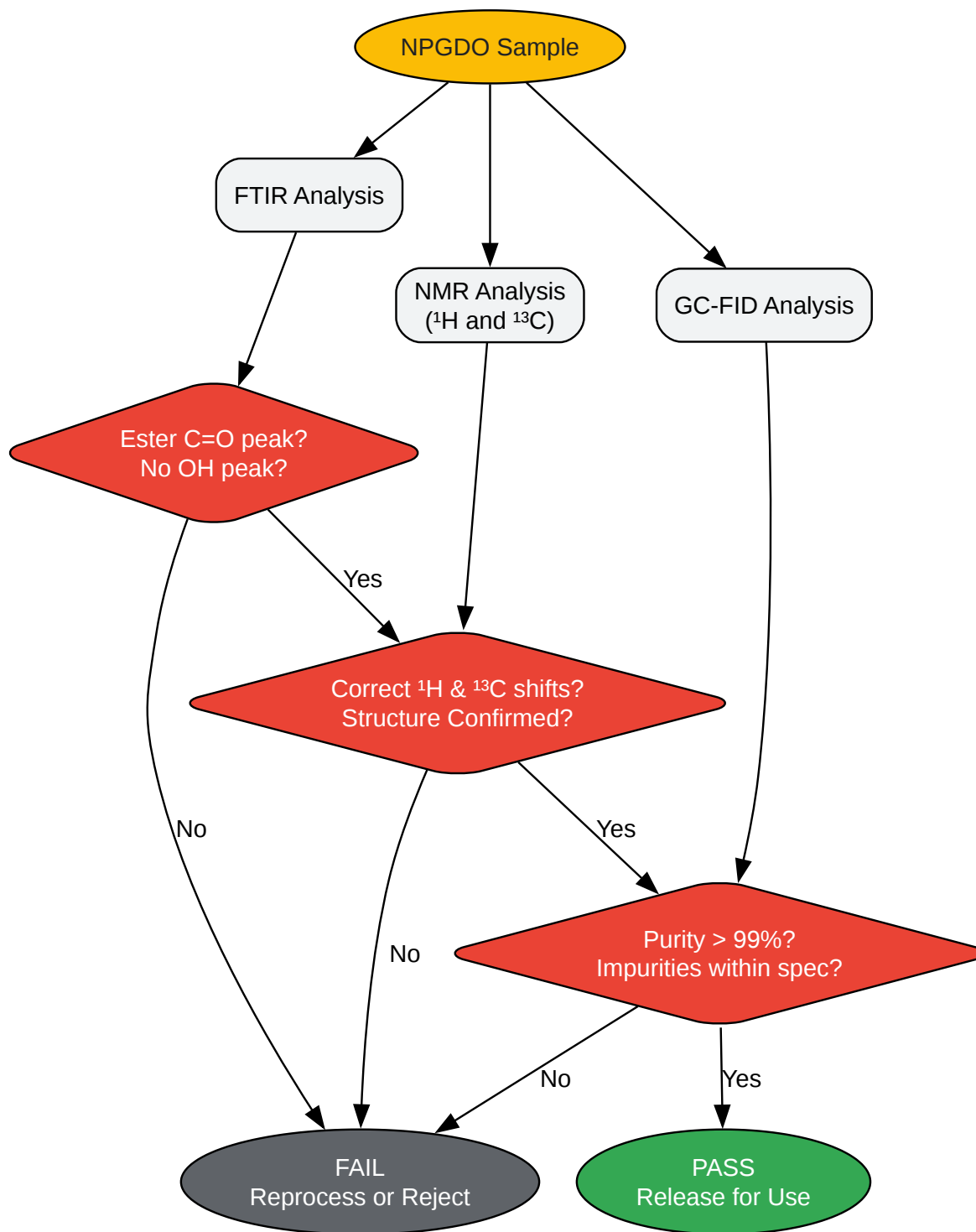
Neopentyl Glycol Dioleate (CAS No. 42222-50-4) is a high-purity synthetic ester formed from the reaction of neopentyl glycol, a polyol, and oleic acid, a monounsaturated omega-9 fatty acid.^{[1][2]} Its unique molecular structure, characterized by a sterically hindered neopentyl core, imparts exceptional thermal and oxidative stability, making it a high-performance ingredient in numerous demanding applications.^{[3][4]}

Known chemically as 2,2-dimethyl-1,3-propanediyl dioleate, this compound is a clear, yellowish, viscous liquid at room temperature.^{[5][6]} Its primary roles span from being a superior base fluid in biodegradable lubricants to a functional emollient in sophisticated cosmetic and personal care formulations.^{[1][7]} Its potential as a solubilizer and emulsifier is also being explored in pharmaceutical applications.^[7]

Key Identifiers:

- IUPAC Name: [2,2-dimethyl-3-[(Z)-octadec-9-enoyl]oxypropyl] (Z)-octadec-9-enoate[8][9]
- Synonyms: NPGD, 9-Octadecenoic acid (9Z)-, 2,2-dimethyl-1,3-propanediyl ester[10][11]
- Molecular Formula: $C_{41}H_{76}O_4$ [8][9]
- Molecular Weight: 633.04 g/mol [8][10]





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- To cite this document: BenchChem. ["Neopentyl glycol dioleate CAS number 42222-50-4 properties"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1596304#neopentyl-glycol-dioleate-cas-number-42222-50-4-properties]

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